

Structure Elucidation of Ammonium 3-Hydroxy-5-Methylbenzenesulphonate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Ammonium 3-hydroxy-5-methylbenzenesulphonate*

CAS No.: 97404-11-0

Cat. No.: B12662137

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Executive Summary & Structural Overview

Ammonium 3-hydroxy-5-methylbenzenesulphonate (CAS: 97404-11-0)[1] is a highly polar, water-soluble organic salt. In pharmaceutical and fine chemical development, benzenesulfonate (besylate) derivatives are frequently utilized as counterions to improve the solubility and bioavailability of active pharmaceutical ingredients (APIs). However, when the sulfonate itself is the active moiety or a critical intermediate, unambiguous structure elucidation is paramount.

This whitepaper outlines a self-validating analytical system to elucidate the 1,3,5-trisubstituted regiochemistry and confirm the presence of the specific functional groups (sulfonate, hydroxyl, methyl, and ammonium) using modern spectroscopic techniques.

High-Resolution Mass Spectrometry (HRMS) & Isotopic Profiling

Causality in Ionization Strategy

Sulfonic acid salts are inherently pre-ionized in the solid state and readily dissociate in solution. Therefore, Electrospray Ionization (ESI) in negative ion mode is the gold standard for detecting the sulfonate anion[2]. Because no proton abstraction is required, ionization efficiency approaches 100%, yielding exceptional signal-to-noise ratios without the need for basic additives. Conversely, positive ion mode is utilized to confirm the ammonium counterion.

Exact Mass and Isotopic Self-Validation

The exact monoisotopic mass of the 3-hydroxy-5-methylbenzenesulphonate anion ($C_7H_7O_4S^-$) is computed as 187.0065 Da[3]. The identical anionic framework is also observed in related salts like calcium 3-hydroxy-5-methylbenzenesulfonate[4]. To self-validate the presence of the sulfonate group without orthogonal techniques, we rely on the natural isotopic distribution of sulfur. The presence of ^{34}S (natural abundance $\sim 4.25\%$) will produce a distinct $M+2$ peak at m/z 189.0023. If the ratio of the $M+2$ peak to the molecular ion (M) is approximately 4.5% (accounting for minor ^{18}O contributions), the presence of exactly one sulfur atom is unequivocally confirmed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality in Solvent Selection

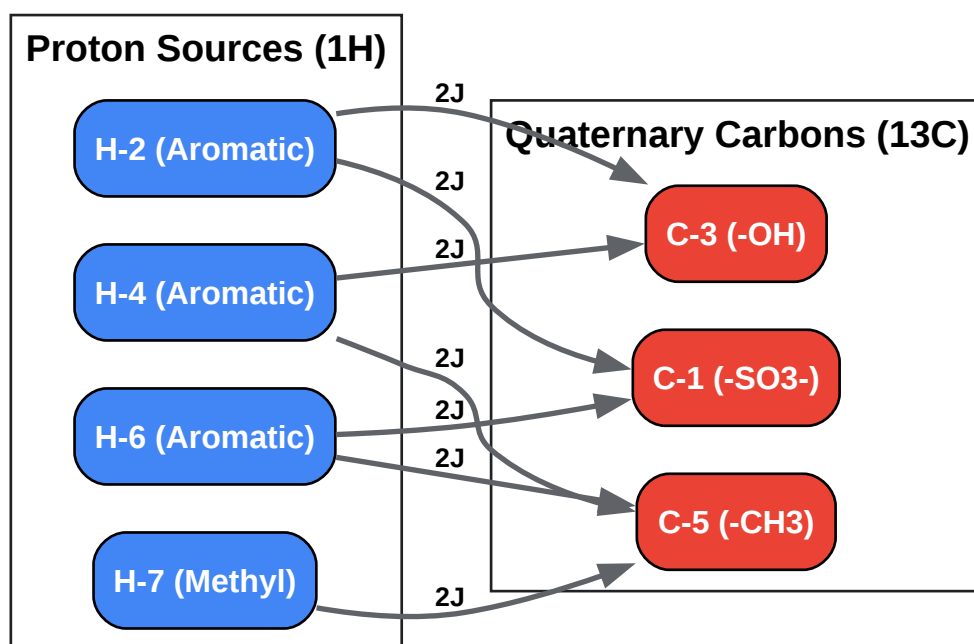
While the compound is highly soluble in D_2O , using it would be a critical methodological error. D_2O causes rapid deuterium exchange of the hydroxyl ($-OH$) and ammonium (NH_4^+) protons, rendering them invisible in the 1H NMR spectrum. Anhydrous $DMSO-d_6$ is explicitly chosen to stabilize the hydrogen-bonding network, allowing for the direct observation and integration of these exchangeable protons.

Regiochemical Assignment via 1D and 2D NMR

The core challenge is proving the 1,3,5-substitution pattern (meta-substitution) on the benzene ring.

- 1H NMR: The three aromatic protons (H-2, H-4, H-6) will appear as distinct signals between 6.5 and 7.2 ppm. Because they are meta to each other, they will exhibit small coupling constants ($4J_{HH} \approx 1.5-2.0$ Hz). The methyl group (H-7) appears as a sharp singlet near 2.3 ppm.

- HMBC (Heteronuclear Multiple Bond Correlation): This is the definitive tool for linking the substituents to the ring. The methyl protons (H-7) will show a strong 2J correlation to C-5, and 3J correlations to C-4 and C-6, anchoring the methyl group's position.



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Caption: HMBC correlation logic establishing the 1,3,5-trisubstituted regiochemistry of the benzene ring.

Vibrational Spectroscopy (ATR-FTIR)

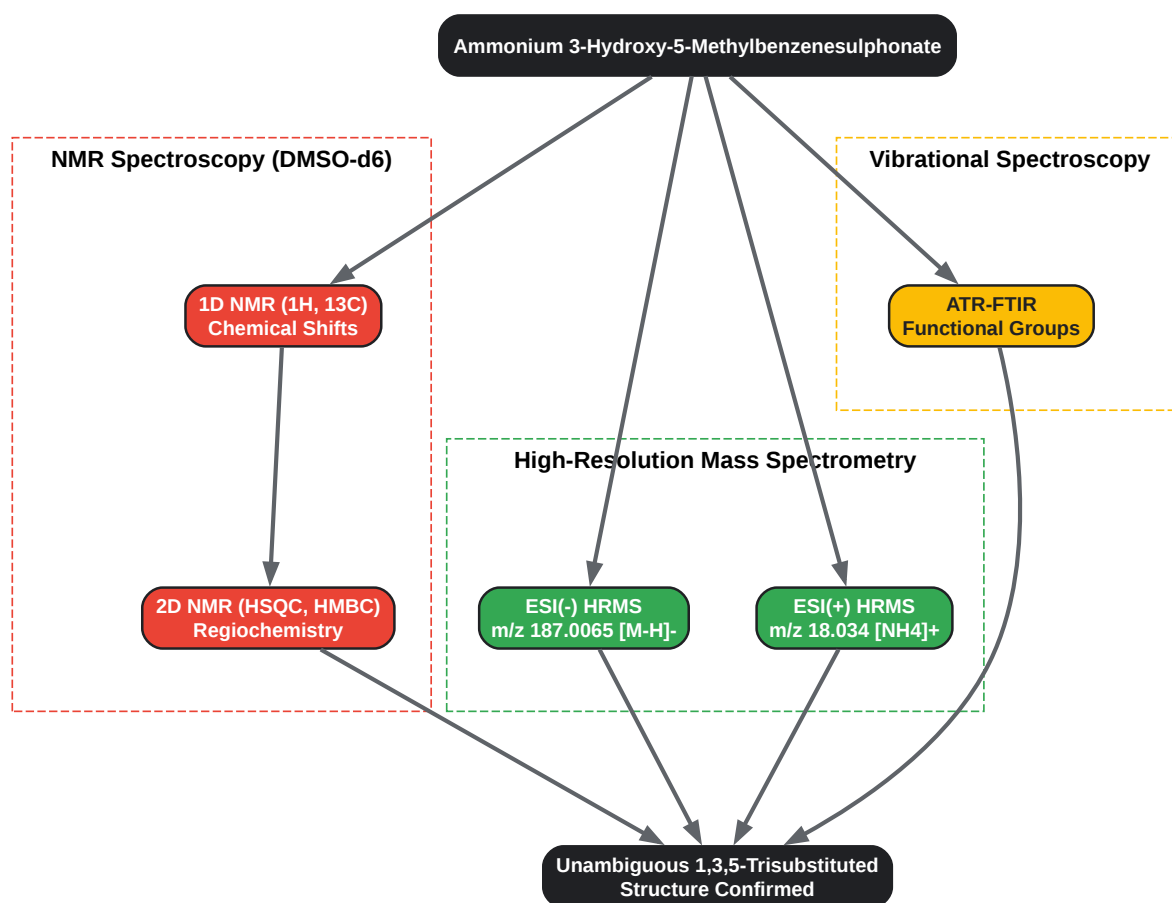
Fourier-Transform Infrared Spectroscopy provides orthogonal validation of the functional groups that might be ambiguous in MS.

- Sulfonate (SO₃⁻): Exhibits two intense, characteristic stretching bands: the asymmetric stretch (vas) at ~1180-1200 cm⁻¹ and the symmetric stretch (vs) at ~1040-1060 cm⁻¹.
- Hydroxyl and Ammonium: A broad, overlapping band between 3100-3400 cm⁻¹ confirms the presence of both O-H and N-H stretching vibrations.

Quantitative Data Summary

Analytical Technique	Parameter / Feature	Expected Value / Observation	Structural Significance
HRMS (ESI-)	Exact Mass (m/z)	187.0065	Confirms [C7H7O4S]- anion formula
HRMS (ESI-)	Isotopic Ratio	M+2 peak at ~4.5% intensity	Confirms presence of 1 Sulfur atom
HRMS (ESI+)	Exact Mass (m/z)	18.034	Confirms [NH4]+ cation
1H NMR	Aromatic Coupling	J≈1.5–2.0 Hz	Confirms meta-only proton arrangement
ATR-FTIR	vs(SO3-) Stretch	~1050 cm-1	Orthogonal proof of sulfonate group

Experimental Workflows & Protocols



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Caption: Step-by-step analytical workflow for the complete structure elucidation of the target compound.

Step-by-Step Methodologies

Protocol A: HRMS Sample Preparation and Acquisition

- Weigh exactly 1.0 mg of the compound and dissolve in 1.0 mL of LC-MS grade Methanol/Water (50:50, v/v) to create a stock solution.
- Dilute the stock solution to a final concentration of 1 µg/mL. Critical Step: Do not add formic acid or ammonia, as the salt is already pre-ionized; additives will cause ion suppression.
- Inject into an ESI-QTOF or Orbitrap mass spectrometer. Set resolving power to $\geq 20,000$ ^[2].
- Acquire spectra in both negative ion mode (scan range m/z 100-500) and positive ion mode (scan range m/z 15-100).

Protocol B: NMR Sample Preparation

- Weigh 15-20 mg of the solid compound.
- Dissolve completely in 0.6 mL of anhydrous DMSO- d₆(100 atom % D) containing 0.03% v/v TMS as an internal chemical shift reference.
- Transfer the clear solution to a standard 5 mm precision NMR tube.
- Acquire ¹H (minimum 16 scans), ¹³C (minimum 512 scans), HSQC, and HMBC spectra at 298 K.

Protocol C: ATR-FTIR Acquisition

- Ensure the diamond ATR crystal is clean and background spectra are collected.
- Place 2-3 mg of the dry, solid powder directly onto the center of the crystal.
- Apply uniform pressure using the ATR anvil to ensure intimate contact between the crystal and the solid.
- Acquire 32 scans from 4000 to 400 cm⁻¹ at a resolution of 4 cm⁻¹.

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Sources

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